

# Methyl 3-Formylthiophene-2-Carboxylate: A Technical Guide for Advanced Synthesis

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## Compound of Interest

Compound Name: *Methyl 3-formylthiophene-2-carboxylate*

CAS No.: 67808-71-3

Cat. No.: B183272

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## Introduction: The Strategic Value of a Bifunctional Heterocycle

**Methyl 3-formylthiophene-2-carboxylate** is a highly functionalized heterocyclic compound that serves as a strategic building block in modern organic synthesis. Its structure, featuring a thiophene core substituted with vicinal formyl and methyl carboxylate groups, offers two distinct and synthetically versatile handles for molecular elaboration. The electron-deficient nature of the thiophene ring, further influenced by the electron-withdrawing substituents, governs its reactivity and makes it a sought-after intermediate.

This guide provides an in-depth exploration of the chemical properties, synthesis, and reactive potential of **Methyl 3-formylthiophene-2-carboxylate**. For researchers in drug discovery and materials science, this molecule is not merely a reagent but a platform for constructing complex molecular architectures, from pharmacologically active agents like kinase inhibitors to novel organic materials.<sup>[1][2][3]</sup> Thiophene-based scaffolds are integral to numerous approved drugs and advanced materials, and understanding the manipulation of highly functionalized precursors like this one is paramount for innovation.

## Core Physicochemical and Spectroscopic Profile

A precise understanding of a compound's physical and spectral properties is the foundation of its effective application in synthesis. All experimental work should begin with confirmation of the material's identity and purity against these established benchmarks.

### Physicochemical Properties

The key physical and chemical identifiers for **Methyl 3-formylthiophene-2-carboxylate** are summarized below.

| Property          | Value                                                                                                                   | Source |
|-------------------|-------------------------------------------------------------------------------------------------------------------------|--------|
| IUPAC Name        | Methyl 3-formyl-2-thiophenecarboxylate                                                                                  | [4]    |
| CAS Number        | 3140-89-6                                                                                                               |        |
| Molecular Formula | C <sub>7</sub> H <sub>6</sub> O <sub>3</sub> S                                                                          | [4]    |
| Molecular Weight  | 170.19 g/mol                                                                                                            |        |
| Appearance        | Typically a white to pale yellow solid (crystals or powder)                                                             | [1]    |
| Solubility        | Good solubility in common organic solvents like chloroform, ethanol, and dimethylformamide.[1] Low water solubility.[5] |        |
| SMILES            | COC(=O)C1=C(C=O)C=CS1                                                                                                   |        |
| InChIKey          | YJFLHFAVBHLAQA-UHFFFAOYSA-N                                                                                             |        |

### Spectroscopic Signature

The bifunctional nature of the molecule provides a distinct spectroscopic fingerprint essential for reaction monitoring and product characterization.

- <sup>1</sup>H NMR: The proton NMR spectrum is characterized by several key signals: a singlet for the methyl ester protons (-OCH<sub>3</sub>) typically around 3.9 ppm, a singlet for the aldehydic proton (-CHO) downfield between 9.8-10.5 ppm, and two doublets in the aromatic region (7.0-8.0 ppm) corresponding to the two coupled protons on the thiophene ring.
- <sup>13</sup>C NMR: The carbon spectrum will show distinct signals for the ester carbonyl (approx. 160-165 ppm), the aldehyde carbonyl (approx. 185-190 ppm), the methyl ester carbon (approx. 52 ppm), and four signals for the thiophene ring carbons.
- Infrared (IR) Spectroscopy: The IR spectrum is dominated by two strong carbonyl stretching bands. The ester C=O stretch typically appears around 1710-1730 cm<sup>-1</sup>, while the aldehyde C=O stretch is found at a slightly lower wavenumber, around 1670-1690 cm<sup>-1</sup>, due to conjugation with the thiophene ring.
- Mass Spectrometry (MS): Electron ionization mass spectrometry (EI-MS) will show a clear molecular ion (M<sup>+</sup>) peak at m/z = 170, corresponding to the molecular weight of the compound.

## Synthesis and Mechanistic Considerations

The preparation of **Methyl 3-formylthiophene-2-carboxylate** typically involves the introduction of a formyl group onto a pre-existing thiophene-2-carboxylate scaffold. The Vilsmeier-Haack reaction is the preeminent method for this transformation due to its high efficiency and regioselectivity for formylating electron-rich aromatic systems.[6]

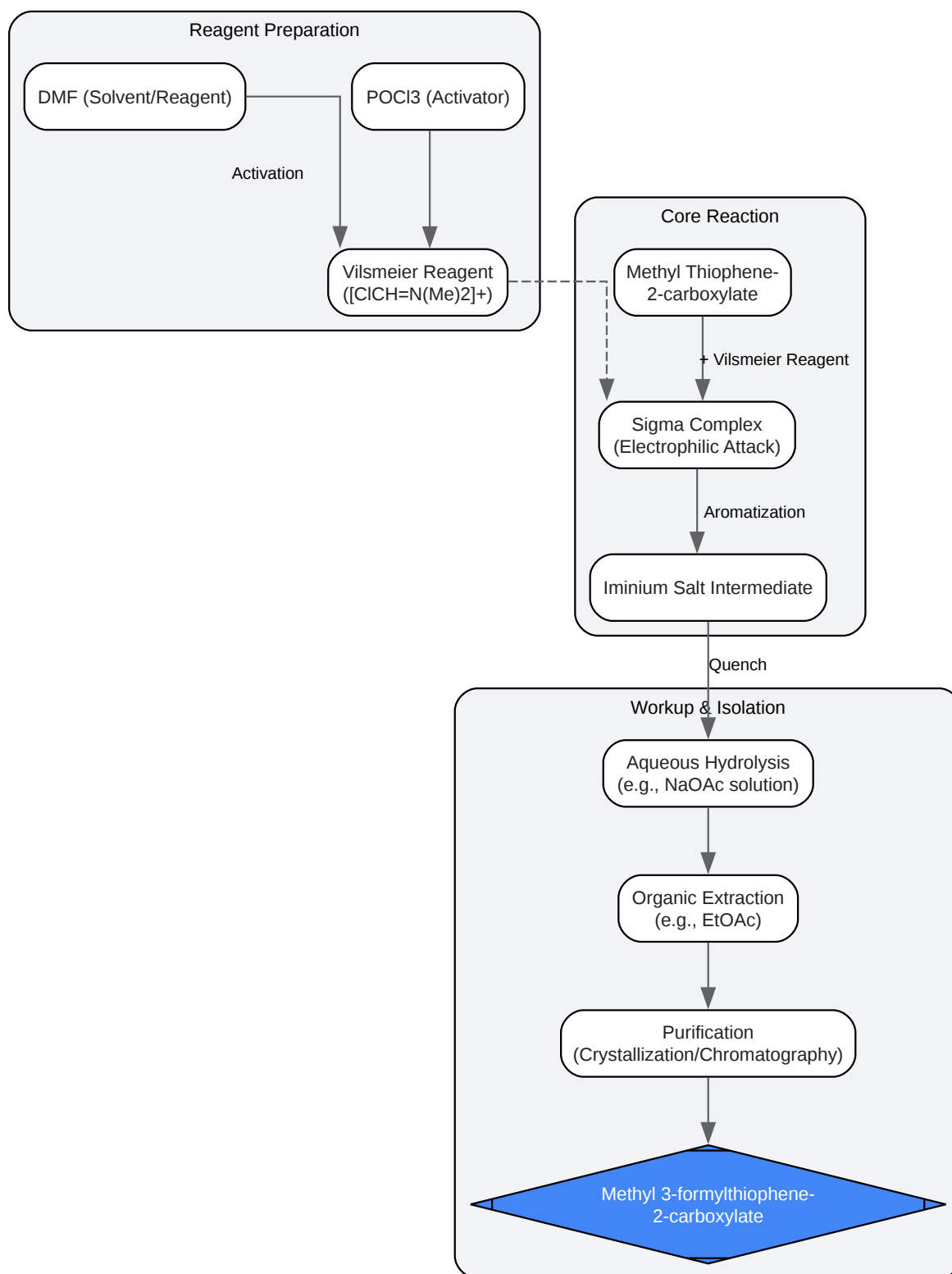
The causality for this choice lies in the mechanism: the Vilsmeier reagent, a chloroiminium cation generated in situ from phosphorus oxychloride (POCl<sub>3</sub>) and a formamide like N,N-dimethylformamide (DMF), is a moderately reactive electrophile. It is potent enough to attack the electron-rich thiophene ring but not so reactive as to cause unwanted side reactions. The directing effect of the C2-ester group favors electrophilic substitution at the C5 position. To achieve the desired 3-formyl isomer, the starting material must be Methyl 3-methylthiophene-2-carboxylate, with the formylation occurring via oxidation of the methyl group, or through a more complex multi-step synthesis involving protection and lithiation strategies.

A more direct, albeit less common, route involves the cyclization of acyclic precursors, such as the Fiessemann thiophene synthesis, which constructs the thiophene ring itself with the

desired functionalities.<sup>[7]</sup>

## Synthetic Workflow: Vilsmeier-Haack Approach

The following diagram illustrates a conceptual workflow for the formylation of a suitable thiophene precursor.



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Caption: Vilsmeier-Haack formylation workflow.

## Chemical Reactivity and Strategic Applications

The synthetic power of **Methyl 3-formylthiophene-2-carboxylate** stems from the orthogonal reactivity of its two functional groups. This allows for selective transformations, enabling the construction of complex derivatives in a controlled, stepwise manner.

### Transformations of the Aldehyde Group

The formyl group is a gateway to a vast array of chemical structures. Its electrophilic carbon is a prime target for nucleophiles.

- **Condensation Reactions:** It readily undergoes Knoevenagel, aldol, or similar condensation reactions with active methylene compounds to form C=C bonds, extending the conjugated system. This is fundamental in the synthesis of dyes and functional materials.
- **Reductive Amination:** Reaction with primary or secondary amines followed by reduction (e.g., with  $\text{NaBH}_3\text{CN}$  or  $\text{NaBH}(\text{OAc})_3$ ) provides substituted aminomethylthiophenes, a common scaffold in medicinal chemistry.
- **Wittig and Horner-Wadsworth-Emmons Reactions:** These provide reliable access to vinylthiophenes with predictable stereochemistry, crucial for creating polymers and complex natural product analogs.
- **Oxidation/Reduction:** The aldehyde can be selectively oxidized to the corresponding carboxylic acid (affording a diacid derivative) or reduced to a primary alcohol (providing a hydroxymethyl derivative) without affecting the ester, using appropriate reagents.

### Transformations of the Ester Group

The methyl ester, while generally less reactive than the aldehyde, offers important synthetic options.

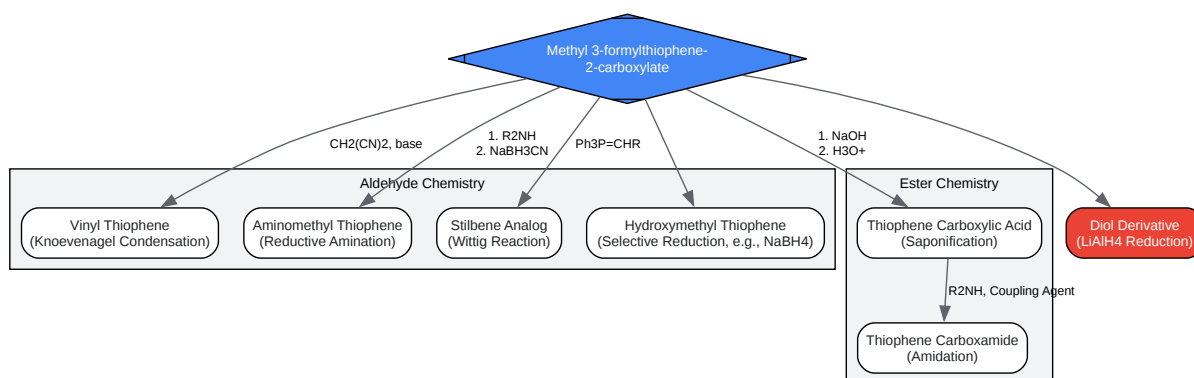
- **Saponification:** Basic hydrolysis (e.g., with  $\text{NaOH}$  or  $\text{KOH}$ ) converts the ester to a carboxylate salt, which upon acidification yields the corresponding carboxylic acid. This is often a key step to enable subsequent amide bond formation.
- **Amidation:** Direct reaction with amines, often at elevated temperatures or with catalysts, can form thiophene-2-carboxamides. This amide linkage is a critical pharmacophore in many

drug candidates, including VEGFR-2 inhibitors.[8]

- Reduction: Strong reducing agents like lithium aluminum hydride ( $\text{LiAlH}_4$ ) will reduce both the ester and the aldehyde to primary alcohols.

## Key Reaction Pathways

The following diagram illustrates the divergent synthetic possibilities from this core intermediate.



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Caption: Key synthetic transformations of the title compound.

## Self-Validating Experimental Protocols

The following protocols are provided as robust starting points. A self-validating system requires in-process checks (e.g., TLC) and final characterization (e.g., NMR, MS) to confirm the reaction's success and the product's identity.

## Protocol: Synthesis via Vilsmeier-Haack Reaction

**Causality:** This protocol uses a 2-step, 1-pot approach where the Vilsmeier reagent is formed first at low temperature to control its exothermic formation, before reacting with the thiophene substrate. The aqueous workup hydrolyzes the intermediate iminium salt to reveal the aldehyde.

- **Inert Atmosphere:** Equip a flame-dried, three-neck round-bottom flask with a magnetic stirrer, thermometer, and a nitrogen inlet.
- **Reagent Formation:** Charge the flask with anhydrous N,N-dimethylformamide (DMF, 5 equivalents). Cool the flask to 0 °C in an ice bath.
- **Vilsmeier Reagent:** Add phosphorus oxychloride ( $\text{POCl}_3$ , 1.2 equivalents) dropwise via syringe, ensuring the internal temperature does not exceed 10 °C. Stir the resulting mixture at 0 °C for 30 minutes. A pale yellow solid may form.
- **Substrate Addition:** Dissolve Methyl thiophene-2-carboxylate (1.0 equivalent) in a minimal amount of anhydrous DMF or an inert solvent like 1,2-dichloroethane and add it dropwise to the cold Vilsmeier reagent solution.
- **Reaction:** After the addition is complete, allow the reaction to warm to room temperature, then heat to 60-70 °C. Monitor the reaction progress by TLC until the starting material is consumed (typically 2-4 hours).
- **Quench & Hydrolysis:** Cool the reaction mixture back to 0 °C. Carefully and slowly pour the mixture onto crushed ice containing sodium acetate (3 equivalents). This step is exothermic and must be done with caution.
- **Workup:** Stir the resulting slurry vigorously for 1 hour at room temperature to ensure complete hydrolysis of the iminium intermediate.
- **Extraction:** Transfer the mixture to a separatory funnel and extract with ethyl acetate or dichloromethane (3 x volumes).
- **Washing:** Combine the organic layers and wash sequentially with saturated aqueous sodium bicarbonate solution, water, and finally, brine.

- Isolation: Dry the organic layer over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ), filter, and concentrate under reduced pressure to yield the crude product.
- Purification & Validation: Purify the crude solid by recrystallization (e.g., from ethanol/water) or by flash column chromatography on silica gel. Validate the final product's identity and purity using  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and MS, comparing the data to the expected signatures.

## Protocol: Knoevenagel Condensation for C-C Bond Formation

Causality: This protocol demonstrates the utility of the aldehyde. A weak base like piperidine is used to deprotonate the active methylene compound (malononitrile) in situ, forming a nucleophile that attacks the aldehyde. The subsequent dehydration is often spontaneous.

- Setup: In a round-bottom flask, dissolve **Methyl 3-formylthiophene-2-carboxylate** (1.0 equivalent) and malononitrile (1.1 equivalents) in ethanol.
- Catalyst: Add a catalytic amount of piperidine (0.1 equivalents).
- Reaction: Stir the mixture at room temperature. A precipitate often forms as the product is generated. Monitor the reaction by TLC (typically complete within 1-2 hours).
- Isolation: Cool the reaction mixture in an ice bath to maximize precipitation. Collect the solid product by vacuum filtration.
- Washing: Wash the filter cake with cold ethanol to remove unreacted starting materials and catalyst.
- Validation: Dry the product under vacuum. Confirm the structure of the resulting vinyl thiophene derivative by NMR, noting the disappearance of the aldehyde proton signal and the appearance of a new vinyl proton signal.

## Safety, Handling, and Storage

Scientific integrity demands rigorous adherence to safety protocols. **Methyl 3-formylthiophene-2-carboxylate** and its reagents require careful handling.

- Hazard Profile: The compound is generally classified as harmful if swallowed and causes skin and eye irritation.[\[5\]](#)[\[9\]](#) Avoid inhalation of dust and fumes.[\[10\]](#)
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety glasses or goggles, and a lab coat.[\[5\]](#)[\[10\]](#) Work in a well-ventilated area or a chemical fume hood.[\[9\]](#)
- Handling: Avoid contact with skin, eyes, and clothing.[\[10\]](#) Wash hands thoroughly after handling.[\[5\]](#) Keep away from sources of ignition as it may be a combustible solid.[\[5\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[5\]](#)[\[9\]](#) It may be air-sensitive, so storage under an inert atmosphere (e.g., nitrogen or argon) is recommended for long-term stability.[\[5\]](#)
- Incompatible Materials: Keep away from strong oxidizing agents, strong acids, and strong bases.
- Disposal: Dispose of waste materials in accordance with local, state, and federal regulations.[\[5\]](#)[\[10\]](#) Do not allow the product to enter drains or waterways.[\[10\]](#)

## Conclusion

**Methyl 3-formylthiophene-2-carboxylate** is a quintessential example of a high-value synthetic intermediate. Its well-defined physicochemical properties, predictable spectroscopic signatures, and reliable synthetic routes make it an accessible and powerful tool. The true expertise in its use, however, lies in the strategic manipulation of its orthogonal aldehyde and ester functionalities. For the medicinal or materials chemist, this molecule is not an endpoint but a versatile starting point for the rational design and construction of novel, functional molecules that can address contemporary challenges in science and technology.

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